

An In-Depth Technical Guide to TBBPA-DGE as a Brominated Flame Retardant

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Compound of Interest

Compound Name: *Tetrabromobisphenol A Diglycidyl Ether-d10*
Cat. No.: *B15554112*

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This guide provides a comprehensive technical overview of Tetrabromobisphenol A Diglycidyl Ether (TBBPA-DGE), a prominent brominated flame retardant (BFR). It is intended for researchers, scientists, and professionals in materials science and drug development who require a detailed understanding of its synthesis, mechanism, application, and associated analytical and toxicological considerations.

Introduction to Tetrabromobisphenol A Diglycidyl Ether (TBBPA-DGE)

Tetrabromobisphenol A Diglycidyl Ether (TBBPA-DGE) is an epoxy resin derived from Tetrabromobisphenol A (TBBPA).^[1] TBBPA itself is one of the most widely produced brominated flame retardants globally, valued for its efficacy in reducing the flammability of a vast array of consumer and industrial products.^{[2][3]} TBBPA-DGE's primary role is as a reactive flame retardant, meaning it is chemically incorporated into the backbone of polymers, most notably epoxy resins.^{[2][4]} This integration creates a permanent modification of the polymer structure, which is crucial for the fire safety of materials used in high-performance applications, particularly in the electronics industry.^{[4][5]}

Chemical Identity and Physicochemical Properties

TBBPA-DGE is synthesized from TBBPA, which is produced by the reaction of bromine with bisphenol A.[6] The diglycidyl ether derivative is formed by reacting TBBPA with epichlorohydrin.[1] This process transforms the phenolic hydroxyl groups of TBBPA into glycidyl ether groups, resulting in a molecule that can be readily polymerized.[4]

The key identifiers and properties of TBBPA and TBBPA-DGE are summarized below.

Property	Tetrabromobisphenol A (TBBPA)	Tetrabromobisphenol A Diglycidyl Ether (TBBPA-DGE)
IUPAC Name	4,4'-(Propane-2,2-diyl)bis(2,6-dibromophenol)[6]	2-[[[2,6-dibromo-4-[2-[3,5-dibromo-4-(oxiran-2-ylmethoxy)phenyl]propan-2-yl]phenoxy]methyl]oxirane[1]
CAS Number	79-94-7[6]	3072-84-2[1]
Molecular Formula	C ₁₅ H ₁₂ Br ₄ O ₂ [6]	C ₂₁ H ₂₀ Br ₄ O ₄ [1]
Molar Mass	543.9 g·mol ⁻¹ [6]	656.003 g·mol ⁻¹ [1]
Appearance	White to yellowish solid[6]	Data not specified, derived from a solid precursor
Melting Point	178 °C[6]	Data not specified
Boiling Point	Decomposes at 250 °C[6]	575.2 °C at 760 mmHg[7]
Water Solubility	Insoluble; solubility increases with pH[8]	Data not specified

Significance and Applications

TBBPA-DGE is indispensable in applications demanding high fire safety standards. Its most significant use is in the manufacture of FR-4 (flame retardant) printed circuit boards (PCBs), which are fundamental components of most electronic devices.[2][5] In this role, TBBPA is reacted to form epoxy resins, becoming an integral part of the polymer matrix that constitutes

the board.[2] This reactive integration ensures that the flame retardant properties are permanent and minimizes the potential for leaching, a common concern with additive flame retardants.[4]

Beyond PCBs, TBBPA-DGE is utilized in:

- Electronic Encapsulation: Protecting sensitive electronic components.[9]
- High-Performance Coatings: Providing fire resistance and durability in industrial settings.[4]
- Construction Materials: Manufacturing composite materials and laminates.[4]

The incorporation of the rigid, brominated aromatic structure of TBBPA-DGE enhances not only flame retardancy but also the thermal stability and mechanical properties of the final epoxy resin, evidenced by an increased glass transition temperature (Tg).[4]

Synthesis and Chemical Incorporation

The industrial production of TBBPA-DGE is a well-established process designed for high efficiency and yield. The resulting monomer is then integrated into polymer systems through curing reactions.

Industrial Synthesis of TBBPA-DGE

The standard industrial method for synthesizing TBBPA-DGE is the glycidylation of TBBPA.[4] This involves reacting TBBPA with an excess of epichlorohydrin in the presence of an alkali catalyst, such as sodium hydroxide (NaOH).[1][4] The excess epichlorohydrin helps to ensure the complete conversion of TBBPA and minimizes the formation of higher molecular weight oligomers.[4] The reaction proceeds in two main steps at each phenolic site of the TBBPA molecule to yield the final diglycidyl ether product.[4]

Fig 1. Industrial Synthesis of TBBPA-DGE

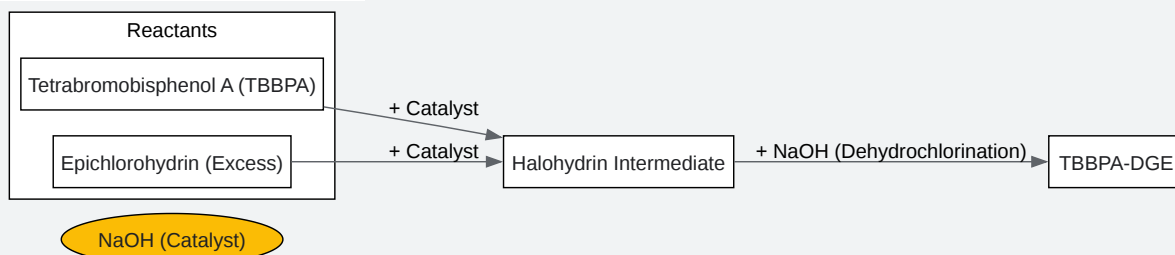
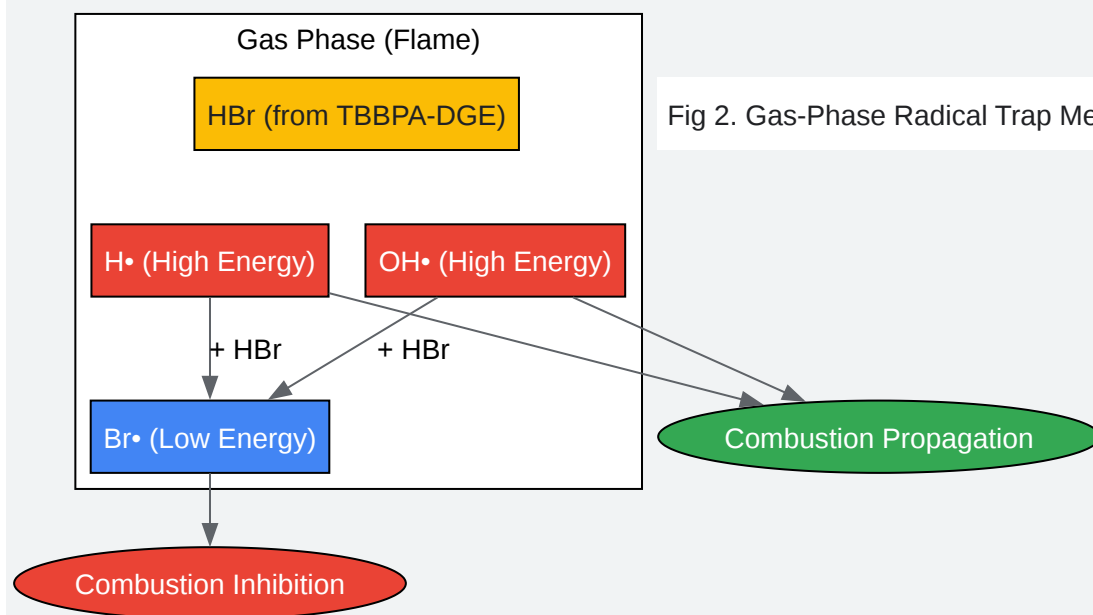
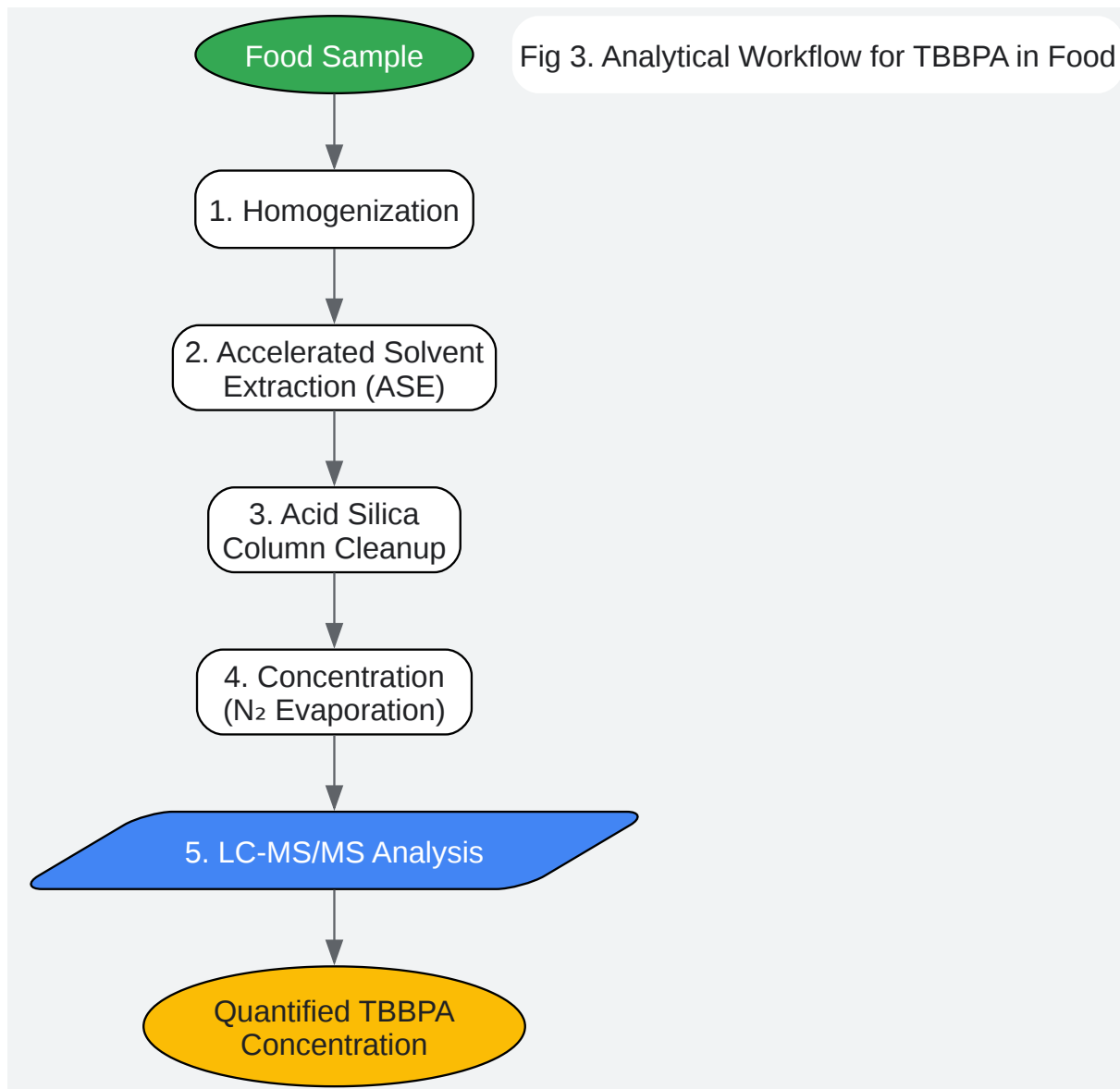


Fig 2. Gas-Phase Radical Trap Mechanism





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